

# Essential Guide to Personal Protective Equipment for Handling 3-Bromobiphenyl

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## Compound of Interest

Compound Name: 3-Bromobiphenyl

Cat. No.: B057067

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This guide provides comprehensive safety and logistical information for researchers, scientists, and drug development professionals handling **3-Bromobiphenyl**. Adherence to these protocols is crucial for ensuring personal safety and environmental protection in the laboratory.

## Hazard Information and Physicochemical Properties

**3-Bromobiphenyl** is a chemical compound that requires careful handling due to its potential health risks. It is known to cause skin and eye irritation and may lead to respiratory irritation.<sup>[1]</sup> Prolonged or repeated exposure can potentially cause organ damage.<sup>[1]</sup> Furthermore, it is classified as very toxic to aquatic life, necessitating stringent disposal procedures.<sup>[2][3]</sup>

For quick reference, the key quantitative data for **3-Bromobiphenyl** are summarized in the tables below.

Hazard Classification	Description
Skin Corrosion/Irritation	Causes skin irritation.
Serious Eye Damage/Irritation	Causes serious eye irritation.[4]
Specific Target Organ Toxicity	May cause respiratory irritation.[4]
(Single Exposure)	May cause damage to organs through prolonged or repeated exposure.
Hazardous to the Aquatic	Very toxic to aquatic life with long-lasting effects. [2]
Environment	

Physicochemical Properties	Value
Appearance	Clear yellow viscous liquid[4][1]
Molecular Formula	C12H9Br
CAS Number	2113-57-7
Molecular Weight	233.10 g/mol [4]
Boiling Point	310 °C / 590 °F @ 760 mmHg[3]
Melting Point	82 - 89 °C[5]
Flash Point	113 °C (235.4 °F) - closed cup
Density	1.398 g/mL at 25 °C
Solubility	Insoluble in water[4][5]

## Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is mandatory when handling **3-Bromobiphenyl**. The following table details the required PPE and its specific purpose.

PPE Component	Specifications & Purpose
Eye and Face Protection	Wear tightly fitting safety goggles or a face shield. <sup>[6][7]</sup> This protects against chemical splashes. <sup>[7][8]</sup>
Skin Protection	Gloves: Chemical-resistant gloves (e.g., nitrile rubber) are essential. <sup>[5][9]</sup> Inspect gloves before use and change them immediately if contaminated or after 30-60 minutes of use. <sup>[9]</sup> [10] Lab Coat: A flame-resistant lab coat should be worn and fully buttoned to protect the body from splashes and spills. <sup>[8][9]</sup> Clothing: Long pants and closed-toe shoes are required to ensure no skin is exposed. <sup>[8][9]</sup>
Respiratory Protection	All handling of 3-Bromobiphenyl should occur in a certified chemical fume hood to minimize inhalation of vapors. <sup>[1][9]</sup> If a fume hood is not available, a NIOSH-approved respirator with a type ABEK (EN14387) filter is necessary.

## Operational Plan: Step-by-Step Handling Protocol

A systematic workflow is essential to minimize exposure and prevent accidents.

### 1. Preparation:

- Ensure the chemical fume hood is operational and uncluttered.<sup>[9]</sup>
- Verify that all necessary PPE is available and in good condition.<sup>[9]</sup>
- Locate the nearest eyewash station and safety shower before starting work.<sup>[9]</sup>
- Have appropriate spill containment materials readily accessible.<sup>[9]</sup>

### 2. Handling:

- Conduct all weighing and transferring of **3-Bromobiphenyl** within a chemical fume hood.<sup>[9]</sup>

- Use compatible tools, such as spatulas and weighing paper, to handle the chemical.[9]
- Keep the container tightly closed when not in use.[9]
- Avoid direct contact with skin, eyes, and clothing.[9]

### 3. Post-Handling:

- Thoroughly wash hands with soap and water after handling, even if gloves were worn.[9]
- Clean all contaminated surfaces within the fume hood.[9]
- Properly remove and dispose of contaminated gloves and any other disposable PPE.[9]

## Disposal Plan

Proper disposal of **3-Bromobiphenyl** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

- **Waste Collection:** Collect all **3-Bromobiphenyl** waste, including contaminated consumables, in a designated, properly labeled hazardous waste container.[5]
- **Labeling:** The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**3-Bromobiphenyl**," and an indication of the associated hazards (e.g., Toxic, Environmental Hazard).[5]
- **Storage:** Store the sealed waste container in a designated, well-ventilated hazardous waste accumulation area, away from incompatible materials such as strong oxidizing agents.[1][5]
- **Disposal Procedure:** Dispose of the chemical waste through your institution's hazardous waste program, adhering to all local, state, and federal regulations.[2][3][5]

## Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

Type of Exposure	Immediate Action
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3][5] Seek immediate medical attention.[11]
Skin Contact	Immediately wash the affected area with soap and plenty of water.[2][3] Remove contaminated clothing.[3] Get medical attention if irritation develops or persists.[12]
Inhalation	Move the affected person to fresh air.[2][3] If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[3] Seek medical attention.[3]
Ingestion	Do NOT induce vomiting.[2][11] Rinse the mouth with water.[2][12] Seek immediate medical attention.[11]
Spill	If the substance is flammable, eliminate all sources of ignition.[11] Evacuate the area. For small spills, use an absorbent material to contain and collect the spill. Place the collected material in a sealed container for disposal.[5] For large spills, or if the substance is volatile, evacuate the room and contact your institution's emergency response team.[11]

## Workflow for Safe Handling of 3-Bromobiphenyl

The following diagram outlines the standard operating procedure for safely handling **3-Bromobiphenyl**.

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